A Technical Guide to the Safe Handling of D-Sorbitol-13C

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Compound of Interest

Compound Name: *D-Sorbitol-13C*

Cat. No.: *B15556727*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling protocols for **D-Sorbitol-13C**, a stable isotope-labeled sugar alcohol utilized as a tracer in metabolic research and for quantitative analysis by NMR, GC-MS, or LC-MS.[1][2] Given that specific safety and toxicological data for the 13C-labeled compound are limited, the guidelines for the unlabeled D-Sorbitol are adopted, as their properties are expected to be similar.[3]

Product Identification and Properties

D-Sorbitol-13C is a white, solid, odorless powder.[4][5] It is a stable, non-radioactive isotopologue of D-Sorbitol, where one or more carbon atoms have been replaced with the carbon-13 isotope. It is soluble in water.[4]

Table 1: Physical and Chemical Properties of **D-Sorbitol-13C**

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Property	Value	Source
Molecular Formula	$C_5{}^{13}CH_{14}O_6$ (for single label)	[2]
Molecular Weight	~183.16 g/mol (for single label)	[6][7]
Appearance	White solid/powder	[4][5][7]
Melting Point	98-100 °C	[7][8]
Solubility	Soluble in water	[4]
Storage Temperature	Room temperature, away from light and moisture	[9]
Hygroscopicity	Hygroscopic	[10][11]

Hazard Identification and Toxicological Data

D-Sorbitol-13C is not classified as a hazardous substance according to the Globally Harmonized System (GHS). However, it may cause mild irritation upon contact with eyes, skin, or the respiratory tract.[3][11] Ingestion of large amounts of sorbitol can lead to abdominal pain, gas, and diarrhea.[12]

Table 2: Toxicological Data for D-Sorbitol (Unlabeled)

Test	Result	Species	Source
Oral LD50	15,900 mg/kg	Rat	[11][12]
Oral TDLo	1700 mg/kg/d	Woman	[12]

To the best of current knowledge, the chemical, physical, and toxicological properties of **D-Sorbitol-13C** have not been thoroughly investigated.[3] Researchers should handle this compound with the care appropriate for any laboratory chemical.

Safe Handling and Personal Protective Equipment (PPE)

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Adherence to good laboratory practices is essential when handling **D-Sorbitol-13C**.

Engineering Controls:

- Use in a well-ventilated area.[12]
- Provide appropriate exhaust ventilation at places where dust is formed.[10][13]

Personal Protective Equipment:

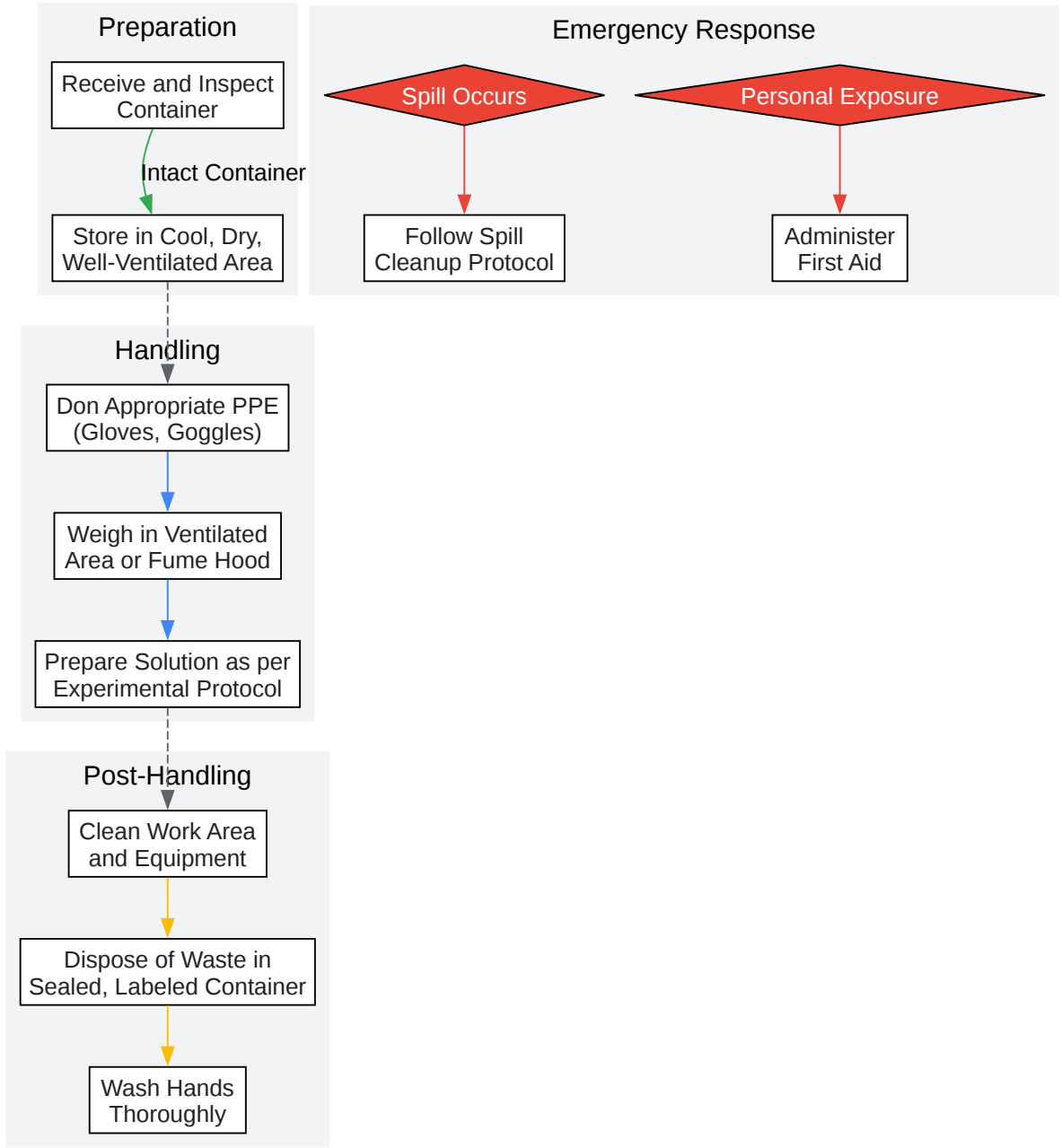
- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[4][11]
- Skin Protection: Wear impervious gloves and protective clothing to prevent skin exposure.[4][12]
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not typically required.[4] If dust is generated, use a NIOSH-approved respirator.

Hygiene Measures:

- Avoid contact with skin, eyes, and clothing.[4][5]
- Do not eat, drink, or smoke when handling the product.[12]
- Wash hands thoroughly with soap and water after handling.[12]
- Launder work clothes separately.[12]

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Safe Handling Workflow for D-Sorbitol-13C



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